

Ganoderic Acid N: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Ganoderic acid N*

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Introduction

Ganoderic acid N is a member of the extensive family of ganoderic acids, which are highly oxygenated lanostane-type triterpenoids isolated from mushrooms of the *Ganoderma* genus. These compounds are a subject of significant scientific interest due to their diverse and potent biological activities. This technical guide provides a detailed overview of the chemical structure of **Ganoderic acid N**, and while specific experimental and quantitative biological data for this particular acid is limited in publicly available literature, this document outlines the general methodologies and known biological activities associated with the broader class of ganoderic acids as a proxy.

Chemical Structure and Properties

Ganoderic acid N is a complex triterpenoid characterized by a lanostane skeleton. Its chemical properties are detailed in the table below.

Property	Value
Chemical Formula	C ₃₀ H ₄₂ O ₈
IUPAC Name	6-hydroxy-6-{9-hydroxy-2,6,6,11,15-pentamethyl-5,12,17-trioxotetracyclo[8.7.0.0 ^{2,7} .0 ^{11,15}]heptadec-1(10)-en-14-yl}-2-methyl-4-oxoheptanoic acid[1]
Isomeric SMILES	CC(CC(=O)CC(C)(O)C1CC(=O)C2(C)C3=C(C(=O)CC12C)C1(C)CCC(=O)C(C)(C)C1CC3O)C(O)=O[1]
InChI Key	XXHBQOHASACCP-UHFFFAOYSA-N[1]
CAS Number	294674-12-7
Classification	Triterpenoid[1]

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and structural elucidation of **Ganoderic acid N** are not extensively documented in publicly available research. However, the general methodologies employed for other ganoderic acids can be considered representative.

General Isolation and Purification Workflow for Ganoderic Acids

The isolation of ganoderic acids from *Ganoderma* species typically involves a multi-step process to separate these triterpenoids from a complex mixture of fungal metabolites.



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A generalized workflow for the isolation and purification of ganoderic acids.

Structural Elucidation

The definitive structure of ganoderic acids is determined using a combination of spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are crucial for determining the carbon-hydrogen framework of the molecule. 2D NMR techniques such as COSY, HSQC, and HMBC are employed to establish the connectivity between atoms.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) provides the exact molecular weight and elemental composition. Fragmentation patterns observed in MS/MS spectra help to confirm the structure of different parts of the molecule.

Biological Activities and Signaling Pathways of Ganoderic Acids

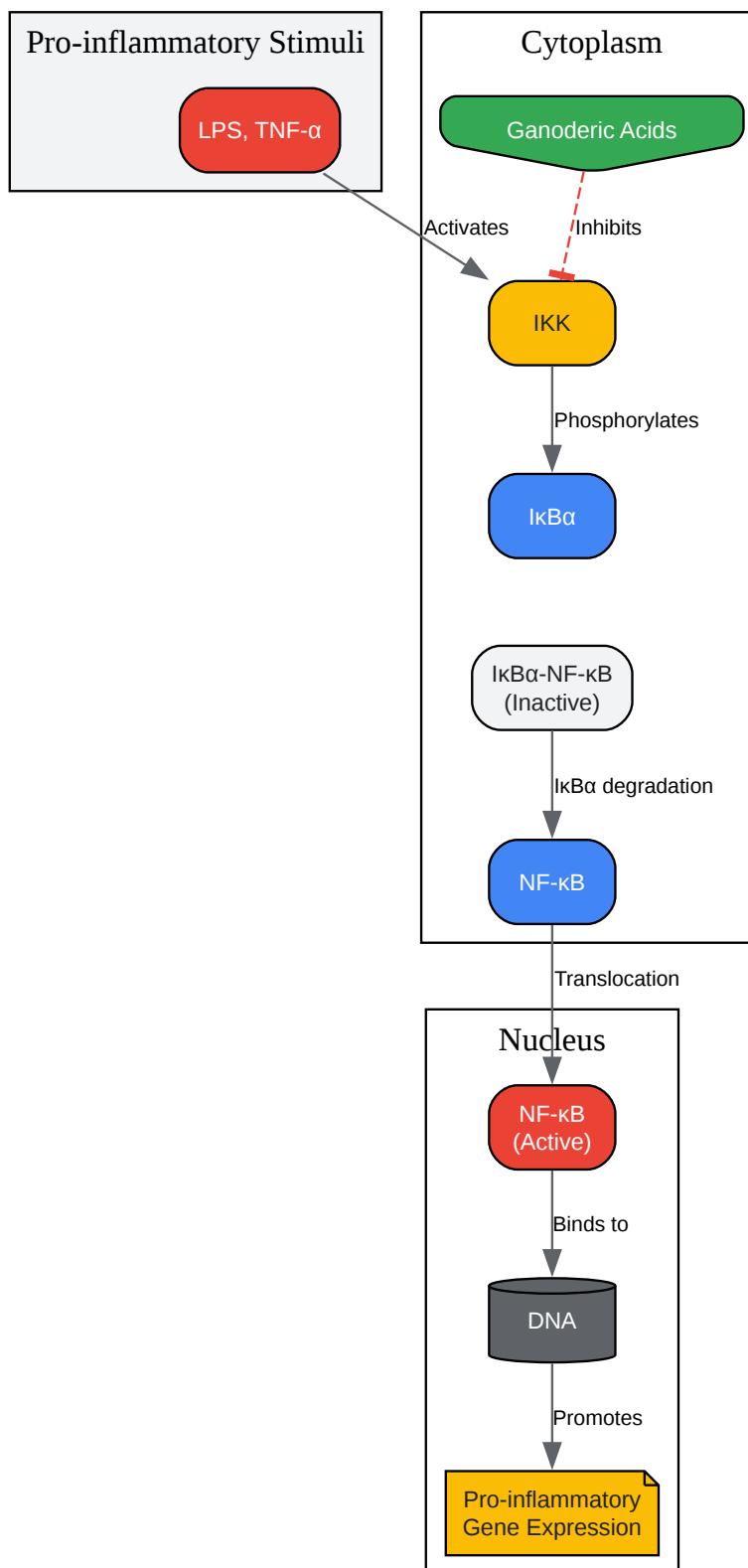
While specific in-depth studies on the biological activities of **Ganoderic acid N** are not widely available, the broader class of ganoderic acids exhibits a wide range of pharmacological effects. These activities are often attributed to their ability to modulate various cellular signaling pathways.

General Biological Activities of Ganoderic Acids

Biological Activity	Description
Anti-cancer	Many ganoderic acids have demonstrated cytotoxic effects against various cancer cell lines. They can induce apoptosis (programmed cell death), inhibit cell proliferation, and prevent metastasis. [2]
Anti-inflammatory	Ganoderic acids can suppress the production of pro-inflammatory mediators by inhibiting key signaling pathways such as NF-κB and MAPK.
Hepatoprotective	Several ganoderic acids have shown protective effects on the liver against damage induced by toxins.
Antiviral	Some ganoderic acids have been reported to exhibit antiviral activity, including against HIV-1.
Hypoglycemic	Certain ganoderic acids may contribute to lowering blood glucose levels.
Cholesterol-lowering	Some members of this class can inhibit cholesterol biosynthesis.

Key Signaling Pathways Modulated by Ganoderic Acids

The anti-cancer and anti-inflammatory effects of ganoderic acids are often mediated through the modulation of critical signaling pathways. The following diagram illustrates a simplified representation of how ganoderic acids can interfere with the NF-κB signaling pathway, a key regulator of inflammation and cell survival.

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Inhibition of the NF-κB signaling pathway by ganoderic acids.

Conclusion

Ganoderic acid N is a structurally complex triterpenoid with potential for significant biological activity, consistent with other members of the ganoderic acid family. While detailed research specifically focused on **Ganoderic acid N** is currently limited, the established methodologies for the isolation, characterization, and biological evaluation of other ganoderic acids provide a solid framework for future investigations. Further research is warranted to fully elucidate the specific pharmacological profile of **Ganoderic acid N** and to explore its therapeutic potential. This will require dedicated efforts to isolate sufficient quantities of the pure compound for comprehensive in vitro and in vivo studies.

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